

# No Synergistic Effect Data available for Compound 41F5 with other Antifungal Agents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antifungal agent 86

Cat. No.: B1664143

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A comprehensive search for published literature and experimental data has revealed no specific studies detailing the synergistic or antagonistic effects of Compound 41F5 in combination with other antifungal agents.

Compound 41F5, identified chemically as Cyclohexanecarboxylic acid (5-naphthalen-1-ylmethyl-thiazol-2-yl)-amide, is known for its antifungal properties, particularly against *Histoplasma* yeast.<sup>[1]</sup> However, information regarding its interaction with other antifungal drugs, a crucial aspect for developing effective combination therapies, is currently unavailable in the public domain.

Researchers and drug development professionals seeking to understand the potential of Compound 41F5 in combination therapies will find a lack of quantitative data from standard synergy assays such as checkerboard microdilution or time-kill curve studies. Consequently, it is not possible to provide a comparison guide on its performance with other alternatives based on supporting experimental data at this time.

## General Information on Compound 41F5:

While data on synergistic effects is absent, the following information about Compound 41F5 has been identified:

- Chemical Formula: C<sub>21</sub>H<sub>22</sub>N<sub>2</sub>OS<sup>[1]</sup>
- Molecular Weight: 350.48 g/mol <sup>[1]</sup>

- Reported Antifungal Activity: Demonstrates fungistatic activity against Histoplasma yeast at micromolar concentrations.[\[1\]](#)

## The Importance of Synergy in Antifungal Therapy

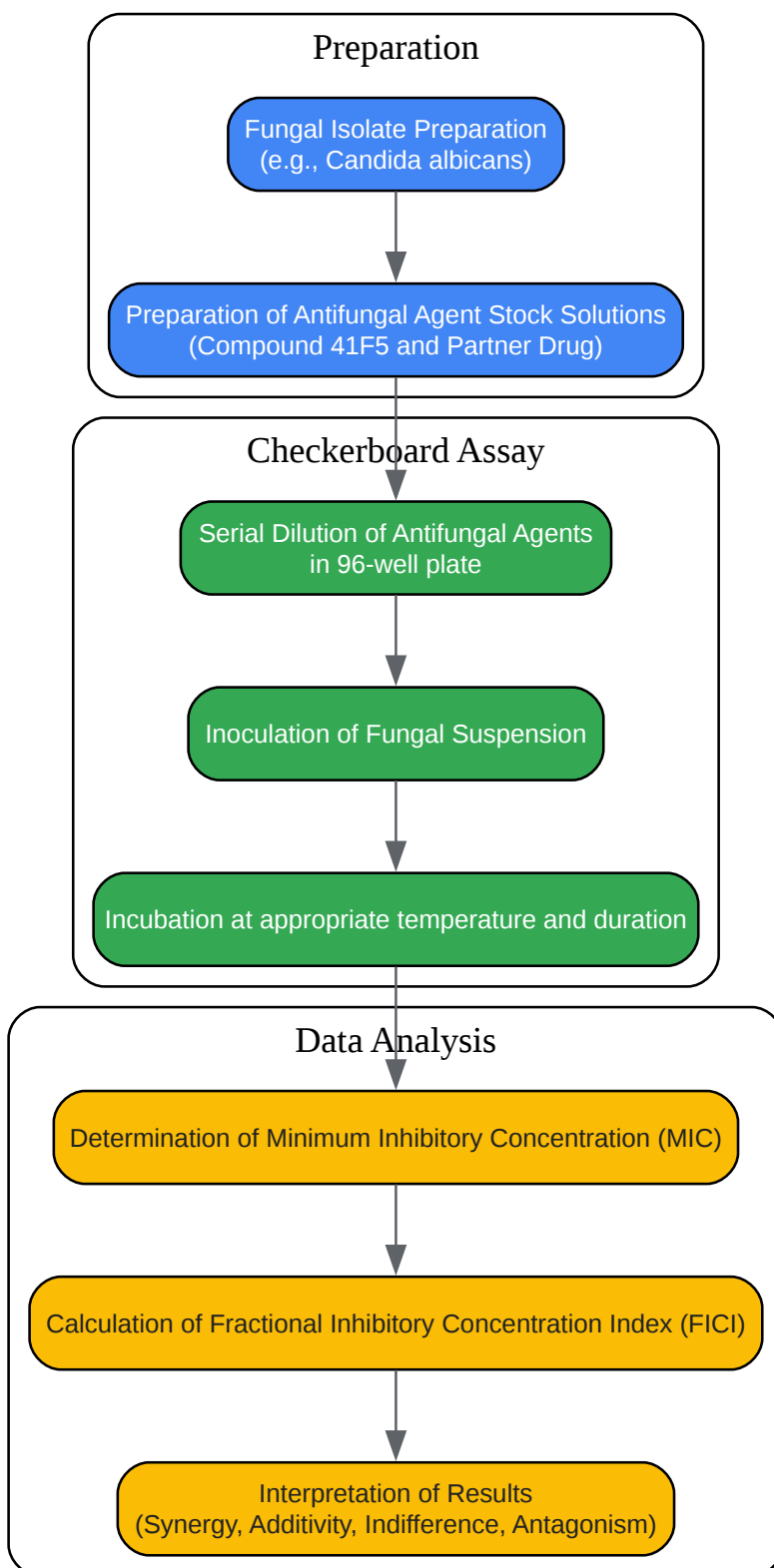
The development of new antifungal therapies often involves exploring the synergistic effects of combining different agents. A synergistic interaction occurs when the combined effect of two or more drugs is greater than the sum of their individual effects. This can lead to several clinical benefits, including:

- Lowering the required dosage of individual drugs, potentially reducing toxicity.
- Enhancing the efficacy against resistant fungal strains.
- Broadening the spectrum of antifungal activity.

## Methodologies for Assessing Antifungal Synergy

For future research on the synergistic potential of Compound 41F5, established experimental protocols would be employed. A typical workflow for assessing antifungal synergy is outlined below.

## Experimental Workflow for Antifungal Synergy Testing



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Caption: A typical experimental workflow for determining the synergistic effects of antifungal agents using the checkerboard method.

## Conclusion

At present, there is a significant gap in the scientific literature regarding the synergistic interactions of Compound 41F5 with other antifungal agents. The lack of available data prevents a comparative analysis of its performance in combination therapies. Further in-vitro and in-vivo studies are necessary to elucidate the potential of Compound 41F5 as part of a synergistic antifungal strategy. Researchers are encouraged to conduct such studies to expand the understanding of this compound's therapeutic potential.

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## References

- 1. researchgate.net [researchgate.net]
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